

Technical Guide: Physicochemical Properties of 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

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Compound of Interest

Compound Name: 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

Cat. No.: B141236

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical methodologies for **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone** (CAS No. 24085-05-0). This compound, also known as 3'-Chloromethyl-4'-hydroxyacetophenone, is a key intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients.^{[1][2]}

Physicochemical Data

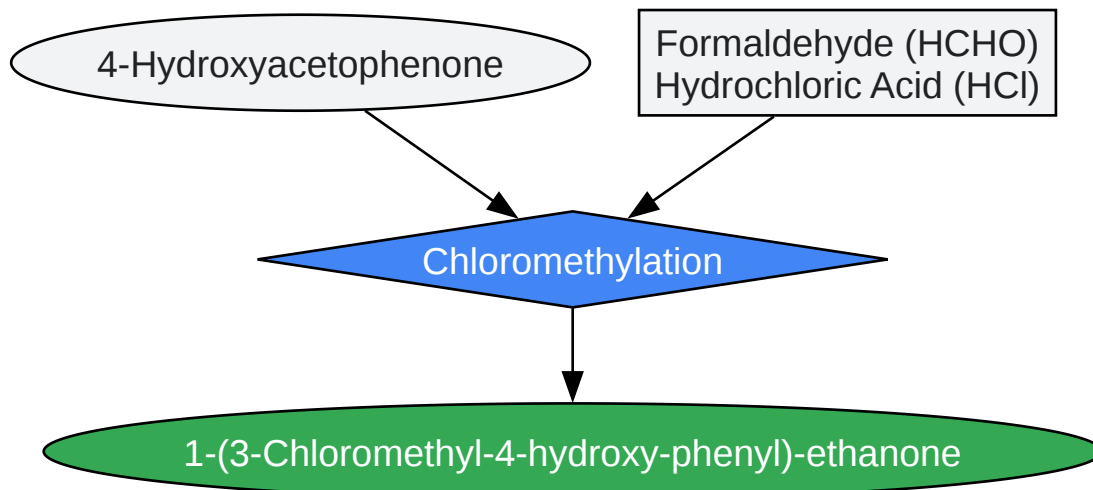
A summary of the key physical and chemical properties of **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone** is presented below. These parameters are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Notes
Molecular Formula	C ₉ H ₉ ClO ₂	-
Molecular Weight	184.62 g/mol	[1][3]
Boiling Point	363.6 °C at 760 mmHg	Predicted value.[3][4]
Melting Point	160 °C (decomposes)	[3][4]
Flash Point	173.7 °C	[3]
Density	1.255 g/cm ³	[3]
Appearance	Red to light red/pink solid	[1][3]
Solubility	Slightly soluble in Acetonitrile and Methanol; Sparingly soluble in DMSO.	[3]
Vapor Pressure	8.52E-06 mmHg at 25°C	[3]
Refractive Index	1.565	[3]
pKa	7.58 ± 0.48	Predicted value.[3]

Synthesis Pathway

1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone is typically synthesized via the chloromethylation of 4-hydroxyacetophenone.[1][2] This reaction, a variant of the Blanc reaction, introduces a chloromethyl group onto the aromatic ring.

Synthesis of 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone



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Caption: Synthesis of **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone**.

Experimental Protocol: Boiling Point Determination

The following is a generalized protocol for the determination of the boiling point of a solid organic compound such as **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone** using the capillary method.

Materials:

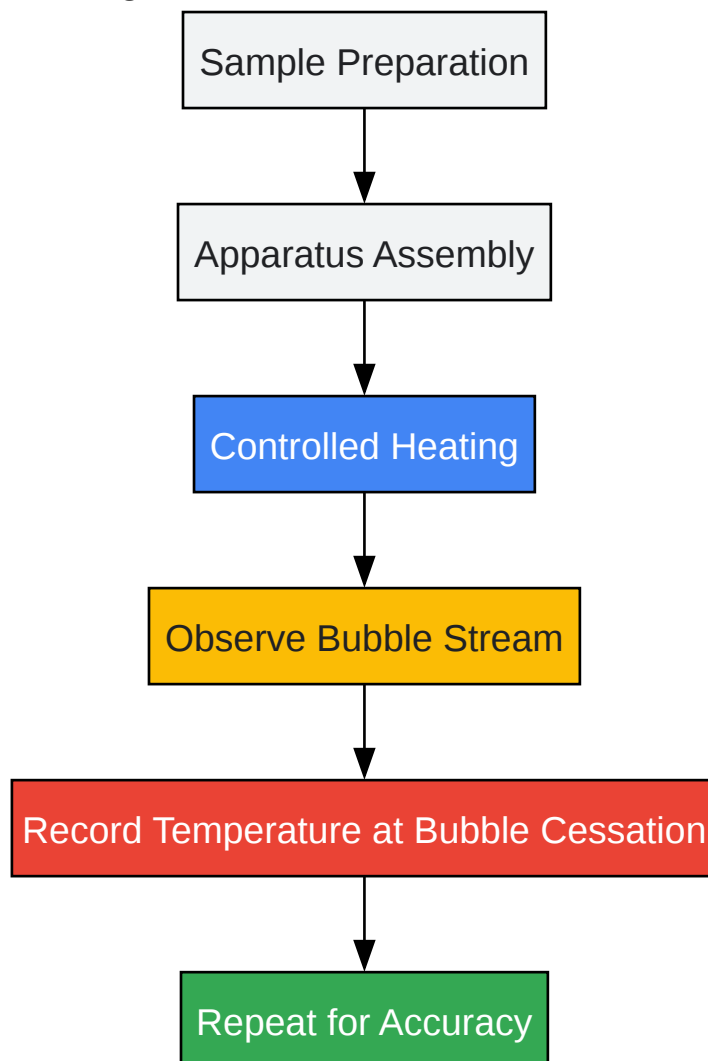
- **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone** sample
- Melting point apparatus with boiling point determination capability (e.g., Thiele tube with heating oil or an automated apparatus)
- Capillary tubes (sealed at one end)
- Small diameter glass tube (e.g., a shortened NMR tube), sealed at one end
- Thermometer
- Heating mantle or oil bath

- Stirring mechanism

Procedure:

- Sample Preparation: Introduce a small amount of the solid **1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone** into the small diameter glass tube.
- Capillary Insertion: Place a capillary tube, open end down, into the glass tube containing the sample.
- Apparatus Setup: Attach the glass tube assembly to a thermometer. Immerse the setup in a heating bath (e.g., silicone oil in a Thiele tube). The sample should be level with the thermometer bulb.
- Heating: Begin heating the bath at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected boiling point. Ensure the bath is stirred continuously to maintain a uniform temperature.
- Observation: As the sample melts and the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.
- Boiling Point Identification: The boiling point is the temperature at which the stream of bubbles just ceases and the liquid begins to enter the capillary tube.
- Recording: Record the temperature at which this occurs. For accuracy, repeat the measurement two to three times and calculate the average.

Boiling Point Determination Workflow



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Caption: Workflow for boiling point determination.

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- 2. 1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE | 24085-05-0 [chemicalbook.com]
- 3. Cas 24085-05-0,1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE | lookchem [lookchem.com]
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